

Physical appearance and stability of 2,3,6-Trimethoxyisonicotinaldehyde

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Compound of Interest

Compound Name: 2,3,6-Trimethoxyisonicotinaldehyde

Cat. No.: B1402740

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An In-depth Technical Guide to the Physical Appearance and Stability of 2,3,6-Trimethoxyisonicotinaldehyde

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,3,6-Trimethoxyisonicotinaldehyde**, with a focus on its appearance, stability, and handling protocols. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Physicochemical Properties

2,3,6-Trimethoxyisonicotinaldehyde is a substituted pyridine derivative, characterized by a pyridine ring with three methoxy groups and an aldehyde functional group.[1][2] Its molecular formula is $C_9H_{11}NO_4$. [1][2]

Physical Appearance: Under standard conditions, **2,3,6-Trimethoxyisonicotinaldehyde** typically presents as a crystalline solid.[1][2] While specific color details are not extensively documented, related pyridinecarboxaldehyde compounds generally range from colorless to pale yellow and may have a characteristic aromatic odor.[2]

Solubility: The compound demonstrates solubility in organic solvents, including methanol and ethanol.[1][2] This solubility is influenced by its molecular structure, which contains both a polar pyridine ring and less polar methoxy groups.[2]

Quantitative Data Summary:

| Property | Value | Source(s) |
|---------------------|--|-----------|
| CAS Number | 1364917-16-7 | [3] |
| Molecular Formula | C ₉ H ₁₁ NO ₄ | [1][2] |
| Molecular Weight | 197.19 g/mol | [1][2] |
| Physical Form | Solid | |
| Solubility | Soluble in methanol and ethanol | [1][2] |
| Storage Temperature | 2-8°C (Inert atmosphere) | [4] |

Note: Specific melting and boiling points may vary depending on the purity of the compound and the synthesis method used.[1]

Chemical Stability and Reactivity

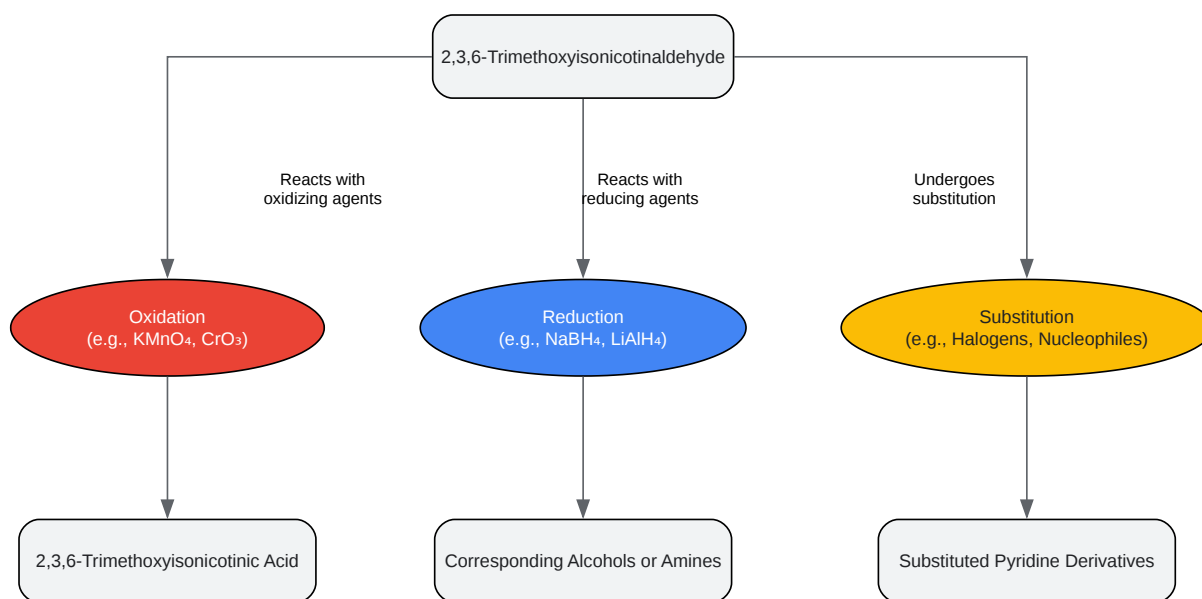
General Stability: **2,3,6-Trimethoxyisonicotinaldehyde** is generally stable under standard laboratory conditions.[1] However, it exhibits sensitivity to certain environmental and chemical factors.

Degradation Pathways: The compound is known to be hygroscopic and susceptible to hydrolysis when exposed to aqueous environments, which can lead to decomposition during prolonged storage.[3] It is also sensitive to strong oxidizing agents.[1] For safe handling, moisture levels should be maintained below 50 ppm.[3]

Reactivity Profile: The chemical behavior of **2,3,6-Trimethoxyisonicotinaldehyde** is dictated by its functional groups—the electrophilic aldehyde group and the methoxy-substituted pyridine ring.[1]

- **Oxidation:** The aldehyde group can be readily oxidized to form the corresponding carboxylic acid, 2,3,6-trimethoxyisonicotinic acid.[1][3] Common oxidizing agents for this transformation include potassium permanganate (KMnO₄) and chromium trioxide (CrO₃).[1][3]

- Reduction: The aldehyde can be reduced to an alcohol or an amine using reducing agents such as sodium borohydride (NaBH_4) or lithium aluminum hydride (LiAlH_4).^{[1][2]}
- Substitution: Under appropriate reaction conditions, the methoxy groups on the pyridine ring can be substituted with other functional groups.^{[1][2]}
- Nucleophilic Attack: The electrophilic nature of the aldehyde's carbonyl carbon makes it a target for nucleophiles, a key reaction in its role as an intermediate in organic synthesis.^{[1][3]}



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Caption: Chemical reactivity pathways of **2,3,6-Trimethoxyisonicotinaldehyde**.

Experimental Protocols

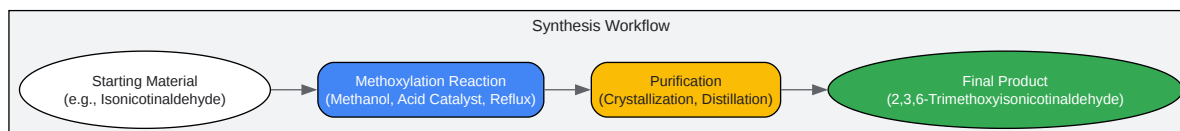
Synthesis Methodologies: The synthesis of **2,3,6-Trimethoxyisonicotinaldehyde** typically involves the functionalization of a pyridine core.

Protocol 1: Methoxylation of Isonicotinaldehyde A primary synthesis route starts with isonicotinaldehyde.^[1]

- **Reaction Setup:** Isonicotinaldehyde is dissolved in methanol.
- **Catalysis:** A catalyst, such as sulfuric acid or hydrochloric acid, is added to the mixture.^[1]
- **Reaction Conditions:** The reaction is conducted under reflux to facilitate the methoxylation of the pyridine ring.^[1]
- **Purification:** Following the reaction, the crude product is purified. Common techniques include crystallization and distillation to achieve high purity and yield.^[1]

Protocol 2: Nucleophilic Aromatic Substitution An alternative approach involves building the substituted ring system.

- **Precursor Selection:** A pyridine ring substituted with suitable leaving groups, such as halogens (e.g., chlorine, bromine), at the 2, 3, and 6 positions is used as the starting material.^[3]
- **Reaction:** The precursor is treated with methoxide ions (e.g., from sodium methoxide), which displace the leaving groups via nucleophilic aromatic substitution.^[3]
- **Work-up and Purification:** Standard work-up procedures are followed by purification to isolate the final product.

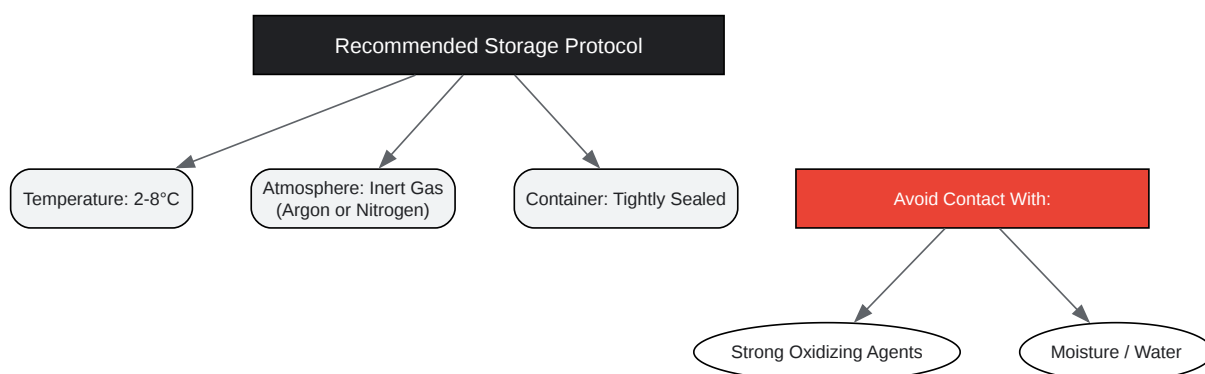


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Caption: General workflow for the synthesis of **2,3,6-Trimethoxyisonicotinaldehyde**.

Handling and Storage Protocol: Due to its hygroscopic nature and sensitivity to oxidation, specific handling and storage procedures are critical to maintain the integrity of **2,3,6-Trimethoxyisonicotinaldehyde**.

- Atmosphere: Handle and store the compound under an inert atmosphere (e.g., argon or nitrogen).[4]
- Temperature: Store in a cool, dry, and well-ventilated place at a recommended temperature of 2-8°C.[4]
- Moisture Control: Ensure that the storage container is tightly sealed to prevent moisture ingress. For long-term storage, using buffered organic solvents such as DMF with 1% TFA is recommended.[3] Karl Fischer titration can be used to confirm moisture levels are below the 50 ppm threshold.[3]
- Avoidance: Keep away from strong oxidizing agents, water, and sources of ignition.



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Caption: Recommended handling and storage conditions for ensuring compound stability.

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References

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- 2. Buy 2,3,6-Trimethoxyisonicotinaldehyde | 1364917-16-7 [smolecule.com]
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